

An In-depth Technical Guide to the Isomeric Forms of Lactose Octaacetate

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Compound of Interest

Compound Name: Lactose octaacetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isomeric forms of **lactose octaacetate**, focusing on the α - and β -anomers. It covers their synthesis, purification, and detailed physicochemical characterization. This document is intended to be a valuable resource for researchers in carbohydrate chemistry, drug development, and materials science.

Introduction to Lactose Octaacetate Isomers

Lactose octaacetate, the fully acetylated derivative of lactose, is a key intermediate in synthetic carbohydrate chemistry.[1] It exists primarily as two anomers, **α -lactose octaacetate** and **β -lactose octaacetate**, which differ in the stereochemistry at the anomeric carbon (C-1) of the glucose unit. This seemingly minor structural difference leads to distinct physicochemical properties, including melting point, optical rotation, and solubility. The β -anomer is often the more desired isomer in synthetic applications due to its higher stability and crystallinity.

Physicochemical Properties of Lactose Octaacetate Isomers

The α - and β -anomers of **lactose octaacetate** can be distinguished by their distinct physical and spectroscopic properties. While melting points and optical rotations are classical indicators, ^1H and ^{13}C NMR spectroscopy are the most definitive methods for anomeric characterization.[2]

Table 1: Physicochemical Properties of α - and β -Lactose Octaacetate

Property	α -Lactose Octaacetate	β -Lactose Octaacetate
Melting Point (°C)	75-78[3]	94.0-97.5[4], 139-141[5]
Specific Optical Rotation ([α]D)	+53.5° (c 1, CHCl ₃)	-4.14° (c 10.0, CHCl ₃)[4]
Appearance	Solid[3]	White Crystalline Solid[5]

Table 2: Key ¹H NMR Chemical Shifts (ppm) in CDCl₃

Proton	α -Anomer[2]	β -Anomer[2]
H-1 (Glc)	6.25 (d, J = 3.6 Hz)	5.66 (d, J = 8.5 Hz)
H-1' (Gal)	4.59 (d, J = 8.0 Hz)	4.56 (d, J = 8.0 Hz)

Table 3: Key ¹³C NMR Chemical Shifts (ppm) in CDCl₃

Carbon	α -Anomer[2]	β -Anomer[2]
C-1 (Glc)	89.2	91.6
C-1' (Gal)	101.9	102.0
C-4 (Glc)	82.1	82.1

Synthesis and Purification of Isomeric Lactose Octaacetate

The acetylation of lactose typically yields a mixture of α - and β -anomers. The ratio of these anomers can be influenced by the reaction conditions.[2] The purification of the desired β -anomer is often achieved through fractional crystallization.

Experimental Protocols

Protocol 1: Classical Acetylation of Lactose[6]

This method involves the reaction of anhydrous D-lactose with acetic acid and sodium acetate, followed by treatment with acetic anhydride.

- Materials: Anhydrous D-lactose, acetic acid, anhydrous sodium acetate, acetic anhydride.
- Procedure:
 - A mixture of anhydrous D-lactose (0.1 mole), acetic acid (0.8 mole), and anhydrous sodium acetate (0.36 g) is heated at 100°C for 2 hours with stirring.
 - Excess acetic acid and water are removed under vacuum.
 - The resulting partially acetylated lactose is reacted with acetic anhydride in the presence of anhydrous sodium acetate under reflux for 30 minutes.
 - Excess acetic anhydride and acetic acid are distilled off.
 - The molten product is mixed with water, ground, filtered, and dried to yield a mixture of **lactose octaacetate** anomers. The typical yield is approximately 85%.

Protocol 2: Microwave-Assisted Synthesis of **Lactose Octaacetate**^{[7][8]}

This method offers a more rapid and efficient synthesis.

- Materials: D-(+)-lactose monohydrate, acetic anhydride, anhydrous sodium acetate.
- Procedure:
 - D-(+)-lactose monohydrate (10.0 g) is mixed with acetic anhydride (30 cm³) and anhydrous sodium acetate (3.0 g) in a round-bottom flask.
 - The mixture is subjected to microwave irradiation (700 W) for 10-20 minutes.^{[7][8]}
 - The reaction mixture is poured into ice water and stirred.
 - The precipitated white solid is filtered, washed with distilled water, and dried.
 - The crude product can be further purified by recrystallization from 95% ethanol.^[7]

Protocol 3: Purification of β -**Lactose Octaacetate** by Fractional Crystallization^[4]

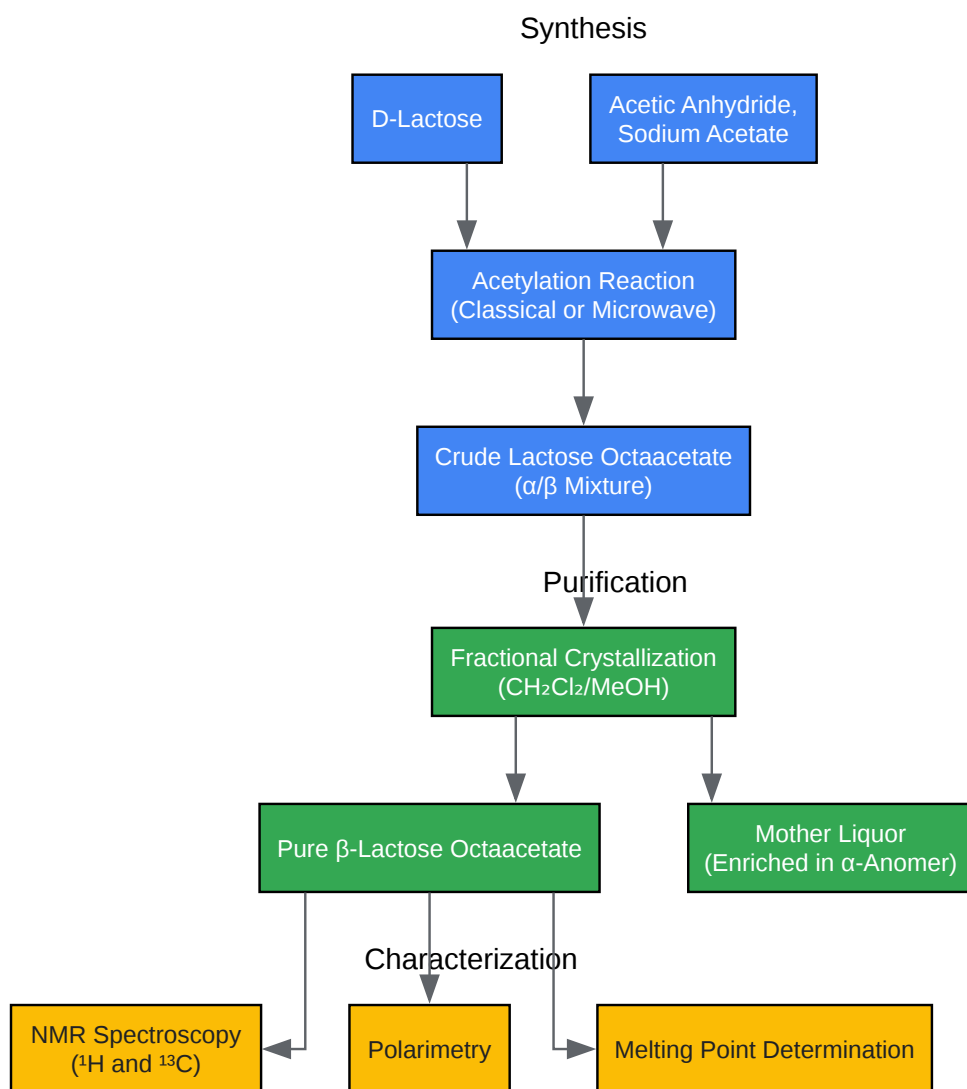
This protocol describes the isolation of the pure β -anomer from the anomeric mixture.

- Materials: Crude **lactose octaacetate** mixture, dichloromethane (CH_2Cl_2), methanol (MeOH).
- Procedure:
 - The crude product from the acetylation reaction is dissolved in a minimal amount of CH_2Cl_2 .
 - Methanol (approximately 10 volumes) is added to the solution.
 - The solution is allowed to crystallize. The β -anomer, being less soluble, will crystallize out.
 - The crystals are collected by filtration and can be recrystallized from a CH_2Cl_2 - MeOH solvent system to achieve high purity.^[4]

Experimental and Logical Workflows

The following diagrams illustrate the synthesis, purification, and characterization workflow for the isomeric forms of **lactose octaacetate**.

Synthesis of Lactose Octaacetate



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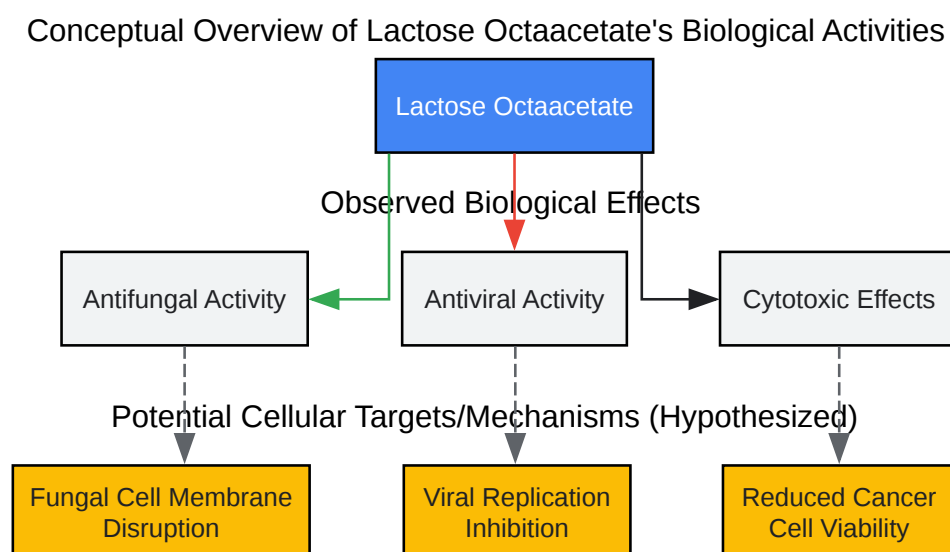
Caption: Workflow for the synthesis, purification, and characterization of **lactose octaacetate** isomers.

Biological Activities of Lactose Octaacetate

Lactose octaacetate has been reported to exhibit a range of biological activities, including antifungal, antiviral, and cytotoxic effects.[7][9] The exact mechanisms underlying these activities are not yet fully elucidated and appear to be independent of specific signaling pathway modulation.

- **Antifungal Activity:** **Lactose octaacetate** has shown moderate activity against various fungal species, including *Aspergillus niger*, *Penicillium* sp., *Rhizopus* sp., and *Fusarium moniliforme*. [7][8]
- **Antiviral Activity:** Studies have indicated antiviral activity against Poliovirus 1 (PV-1). [9]
- **Cytotoxicity:** Low cytotoxicity has been observed against Madin-Darby bovine kidney (MDBK), human epithelial type 2 (HEp-2), and Madin-Darby canine kidney (MDCK) cell lines. [7]

The following diagram provides a conceptual overview of the observed biological effects of **lactose octaacetate**.



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Caption: Conceptual diagram of the biological activities of **lactose octaacetate**.

Applications in Drug Development

Lactose octaacetate serves as a versatile molecule in the pharmaceutical industry. Its primary applications include:

- **Synthetic Intermediate:** It is a crucial starting material for the synthesis of more complex, biologically active oligosaccharides and glycoconjugates.[1]
- **Excipient:** In its unmodified form, lactose is widely used as a diluent and filler in tablet and capsule formulations. The acetylated form, due to its altered physicochemical properties, is of interest for specialized drug delivery applications.[10]

Conclusion

The α - and β -isomers of **lactose octaacetate** are well-characterized compounds with distinct properties. The synthesis of an anomeric mixture is straightforward, and the purification of the thermodynamically more stable β -anomer can be readily achieved. While the biological activities of **lactose octaacetate** are of interest, further research is needed to elucidate the specific molecular mechanisms underlying these effects. This guide provides a solid foundation of the current knowledge on these isomers, serving as a valuable resource for their synthesis, characterization, and potential applications.

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References

- 1. tandfonline.com [tandfonline.com]
- 2. researchgate.net [researchgate.net]
- 3. Lactose octaacetate 95% | 23973-20-8 [sigmaaldrich.com]

- 4. tandfonline.com [tandfonline.com]
- 5. synthose.com [synthose.com]
- 6. facultystaff.urmia.ac.ir [facultystaff.urmia.ac.ir]
- 7. researchgate.net [researchgate.net]
- 8. biointerfaceresearch.com [biointerfaceresearch.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. CAS 6291-42-5: B-lactose octaacetate | CymitQuimica [cymitquimica.com]
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